

# calibration of spray equipment for accurate Pursuit Plus application

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## Compound of Interest

Compound Name: Pursuit Plus

Cat. No.: B14296128

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## Technical Support Center: Accurate Pursuit Plus Application

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the precise calibration of spray equipment for the application of **Pursuit Plus** herbicide. Accurate calibration is critical for experimental integrity, ensuring uniform application and preventing crop injury or ineffective weed control.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended application rate for **Pursuit Plus** EC?

A1: The recommended broadcast application rate for **Pursuit Plus** EC is 2.5 pints per acre.<sup>[1]</sup> This rate applies to preplant, preplant incorporated (for soybeans only), preemergence, and postemergence (for CLEARFIELD® corn only) applications.<sup>[1]</sup> Only one application is permitted per season.<sup>[1]</sup>

Q2: What are the recommended water volume and spray pressure for applying **Pursuit Plus** EC?

A2: It is recommended to apply **Pursuit Plus** EC in 10 to 40 gallons of water per acre using properly calibrated ground equipment.<sup>[1]</sup> A spray pressure of 20 to 40 psi is advised to ensure uniform application.<sup>[1]</sup>

Q3: What is the correct order for tank-mixing **Pursuit Plus** EC with other products?

A3: When tank-mixing, follow this order of addition while agitating the solution:[1][2]

- Fill the spray tank 1/4 to 1/2 full with clean water.
- Add any soluble packet products and mix thoroughly.
- Add wettable powder (WP), dispersible granule (DG), dry flowable (DF), or liquid flowable (LF) formulations.
- Add aqueous solution products.
- Add **Pursuit Plus** EC.
- Add other emulsifiable concentrate (EC) products.
- Add a surfactant if weeds are present.
- Add liquid fertilizer.
- Fill the remainder of the tank with water while maintaining agitation.

Q4: How critical is cleaning the spray equipment?

A4: It is imperative to thoroughly clean spray equipment with water after using **Pursuit Plus** EC.[1][3] Failure to do so can result in contamination and potential injury to sensitive crops in subsequent applications.[1][3]

## Troubleshooting Guide

Issue 1: My sprayer's output seems inconsistent across the boom.

- Possible Cause: Clogged or worn nozzles. Nozzle output can vary by more than 10% from the average due to wear or blockage, leading to uneven application.[4][5]
- Solution:
  - Thoroughly clean all nozzles and screens with a soft brush and soapy water.[4]

- Check the output of each nozzle individually by spraying water into a calibrated container for a set amount of time (e.g., 30 or 60 seconds).[\[5\]](#)[\[6\]](#)
- Calculate the average output across all nozzles.
- Replace any nozzle that has an output varying by more than 10% from the average.[\[4\]](#)[\[5\]](#)  
It is recommended to replace all nozzles annually or more frequently with high usage.[\[4\]](#)

Issue 2: I've calibrated my sprayer, but the application rate (Gallons Per Acre) is incorrect.

- Possible Cause 1: Incorrect travel speed. Even minor variations in speed can significantly impact the application rate.
- Solution 1:
  - Measure a test course of at least 200 feet in a field with similar conditions to the application area.[\[4\]](#)
  - Record the time it takes to travel the course at the intended application speed and throttle setting.
  - Calculate your actual speed in Miles Per Hour (MPH).
  - Re-calculate your sprayer's output using the correct speed.
- Possible Cause 2: Incorrect pressure setting. Changes in pressure will alter the nozzle flow rate.
- Solution 2:
  - Ensure your pressure gauge is functioning correctly.
  - Set the pressure within the recommended range of 20-40 psi for **Pursuit Plus** application.[\[1\]](#)
  - Be aware that significant changes in pressure can also affect droplet size and spray pattern, potentially increasing drift.[\[7\]](#) For minor adjustments to the application rate, slight

pressure changes are acceptable. For major adjustments, it is better to change your travel speed or nozzle tips.[8]

Issue 3: I am observing spray drift to non-target areas.

- Possible Cause: High spray pressure, incorrect nozzle type, or unfavorable wind conditions.  
[1][7]
- Solution:
  - Reduce the spray pressure to the lower end of the recommended range (20-30 psi) to produce larger droplets that are less prone to drift.[7]
  - Ensure you are using a nozzle type suitable for herbicide application, such as a flat-fan nozzle, which produces a uniform pattern.[7][9]
  - Avoid spraying when wind conditions are not favorable.[1] Do not apply if wind or temperature inversion conditions could cause drift onto sensitive crops like leafy vegetables, sugar beets, or cotton.[1]

## Quantitative Data Summary

Table 1: **Pursuit Plus** EC Application Parameters

Parameter	Recommended Value
Application Rate	2.5 pints / acre
Water Volume	10 - 40 gallons / acre
Spray Pressure	20 - 40 psi

Table 2: Sprayer Calibration Formulas

Calculation	Formula
Gallons Per Minute (GPM)	Ounces collected in 1 minute / 128
Gallons Per Acre (GPA)	$(\text{GPM} \times 5940) / (\text{MPH} \times \text{Nozzle Spacing in inches})$

## Experimental Protocol: Sprayer Calibration

This protocol outlines the steps to accurately calibrate a boom sprayer for **Pursuit Plus** application.

Objective: To ensure the sprayer is delivering the desired application rate of the spray solution in Gallons Per Acre (GPA).

Materials:

- Sprayer
- Clean water
- Measuring tape
- Stopwatch
- Calibrated measuring container (ounces or milliliters)
- Flags or stakes for marking a test course

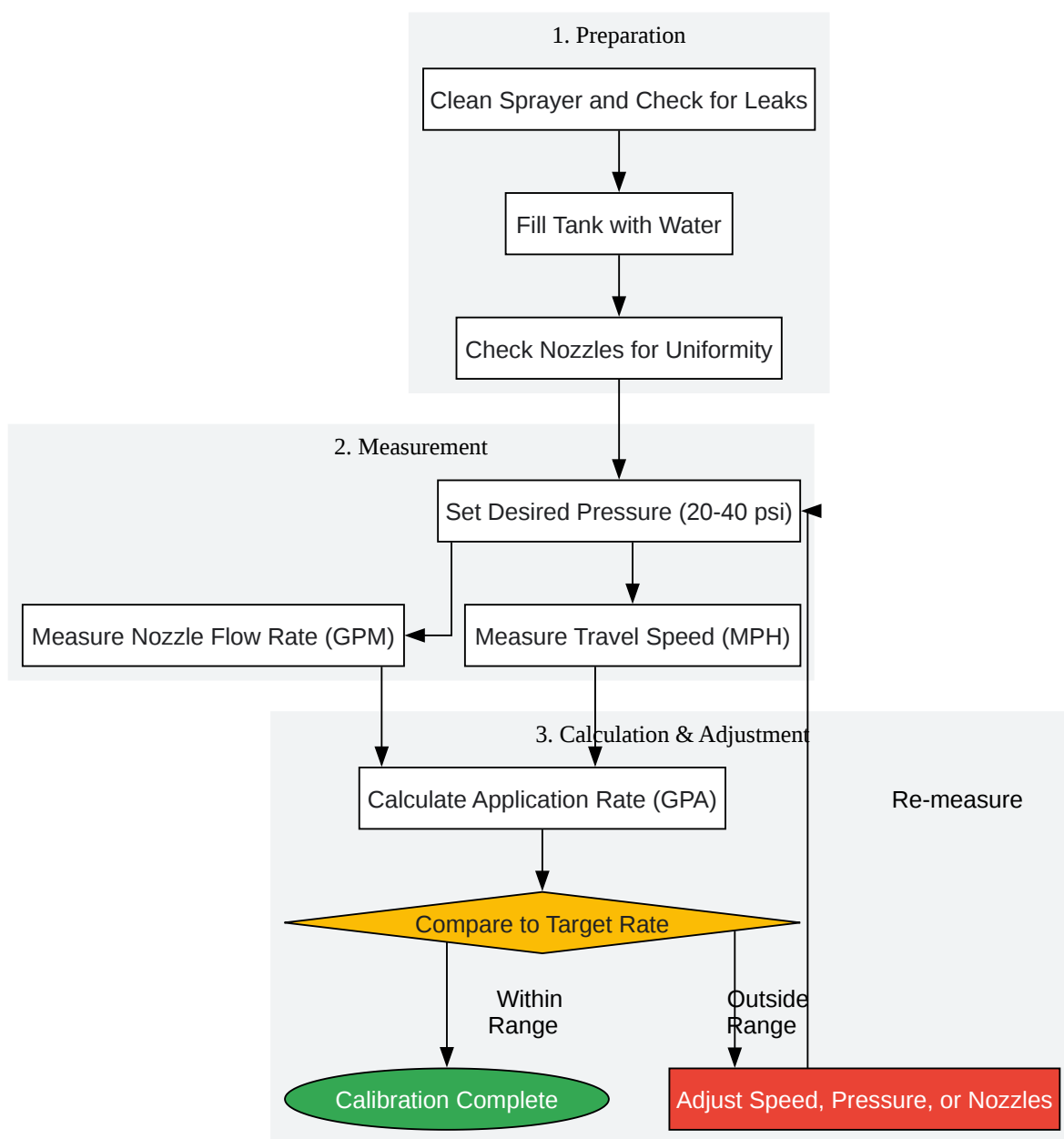
Procedure:

- Pre-Calibration Check:
  - Thoroughly clean the entire sprayer system, including the tank, pumps, hoses, and nozzles.[\[4\]](#)[\[9\]](#)
  - Fill the sprayer tank halfway with clean water.
  - Inspect all hoses and fittings for leaks.

- Ensure all nozzles are the same type and size, and visually check for uniform spray patterns.[\[4\]](#)
- Determine Nozzle Flow Rate (GPM):
  - Pressurize the sprayer to the desired operating pressure (between 20-40 psi).[\[1\]](#)
  - Using the calibrated container, collect the output from a single nozzle for one minute.[\[6\]](#)
  - Repeat this for several nozzles to ensure the output is consistent. If a nozzle's output deviates by more than 10% from the average, it should be cleaned or replaced.[\[5\]](#)
  - Calculate the average nozzle output in Gallons Per Minute (GPM) by dividing the average ounces collected by 128.[\[6\]](#)
- Determine Travel Speed (MPH):
  - Mark a straight test course of at least 200 feet in a field that has similar terrain to the area you will be spraying.[\[4\]](#)
  - With the sprayer about half full of water, record the time it takes to travel the marked distance at your chosen gear and engine RPM.
  - Calculate your speed in MPH using the formula:
    - $\text{MPH} = (\text{Distance in feet} \times 60) / (\text{Time in seconds} \times 88)$
- Calculate the Application Rate (GPA):
  - Measure the distance between nozzles on the boom in inches.
  - Use the following formula to calculate the sprayer's application rate in Gallons Per Acre (GPA):[\[10\]](#)
    - $\text{GPA} = (\text{GPM} \times 5940) / (\text{MPH} \times \text{Nozzle Spacing in inches})$
- Adjust as Necessary:

- Compare your calculated GPA to the desired application volume (10-40 GPA for **Pursuit Plus**).[\[1\]](#)
- For minor adjustments, you can slightly increase or decrease the pressure.
- For major adjustments, it is recommended to change your travel speed or select different sized nozzles.[\[8\]](#)
- If you make any adjustments, repeat the relevant steps of the calibration process to confirm the new application rate.

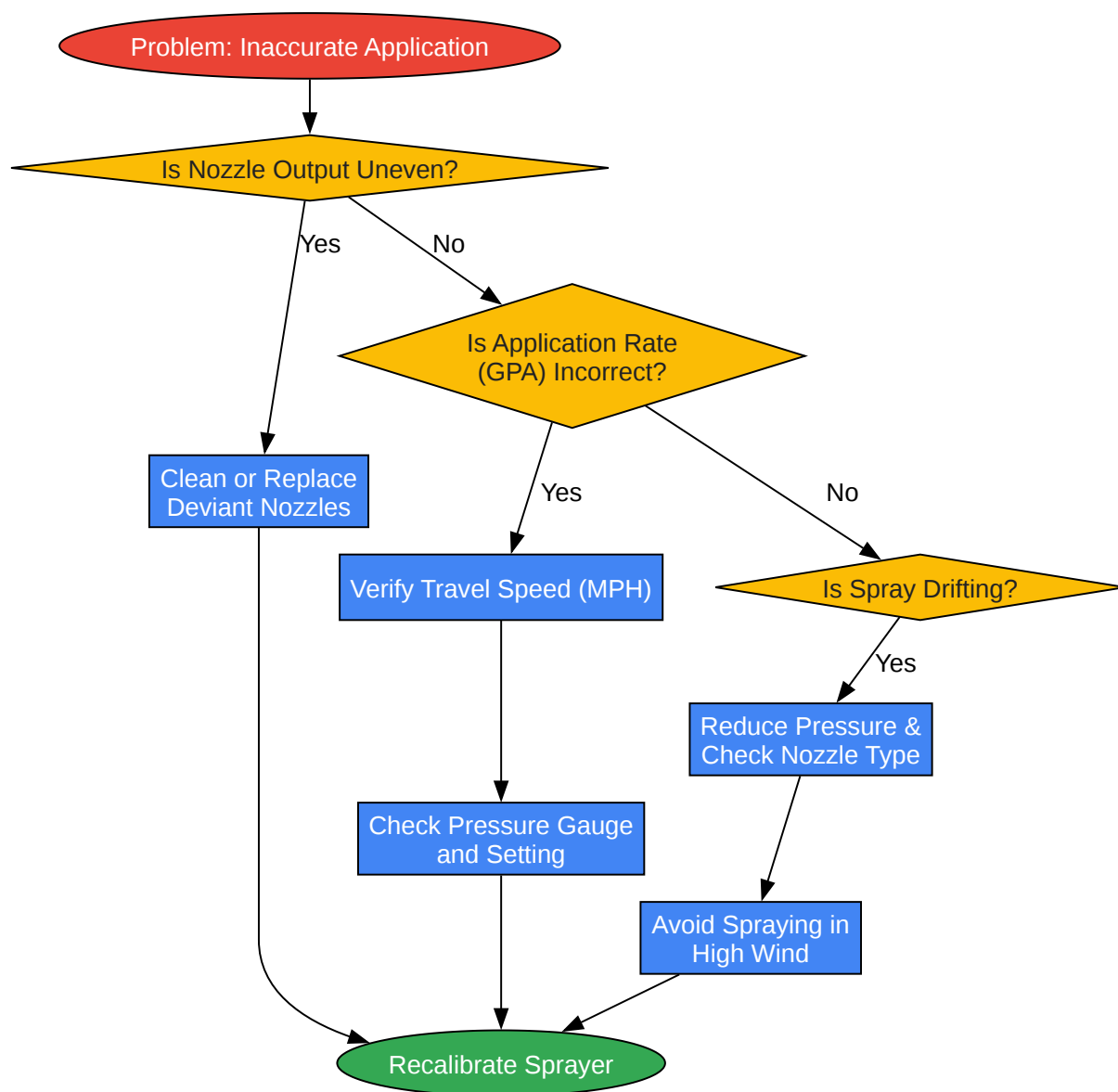
## Visualizations



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Caption: Workflow for Sprayer Calibration.





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Caption: Troubleshooting Decision Tree.

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